

Personal protective equipment for handling 3-Fluoro-5-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Fluoro-5-nitrobenzaldehyde

Cat. No.: B111101

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Essential Safety and Handling Guide for 3-Fluoro-5-nitrobenzaldehyde

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **3-Fluoro-5-nitrobenzaldehyde** (CAS No. 108159-96-2). Adherence to these guidelines is essential for ensuring personnel safety and minimizing environmental impact in research and development settings.

Hazard Identification and Classification

3-Fluoro-5-nitrobenzaldehyde is classified as a hazardous substance. The following Globally Harmonized System (GHS) classifications have been identified^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The signal word for this chemical is Warning^[1].

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **3-Fluoro-5-nitrobenzaldehyde**.

Property	Value
Molecular Formula	C ₇ H ₄ FO ₃ [1]
Molecular Weight	169.11 g/mol [1]
Appearance	White to yellowish solid particles or crystalline powder [2]
Melting Point	57-60 °C (lit.) [3]

Personal Protective Equipment (PPE)

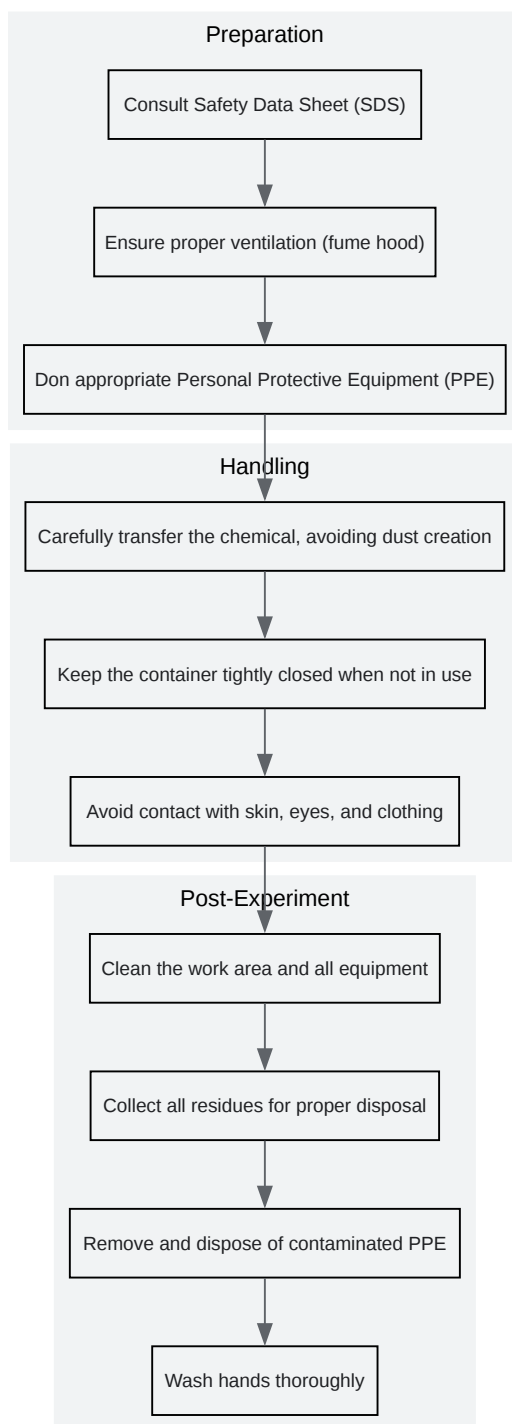
A systematic approach to personal protection is crucial when handling **3-Fluoro-5-nitrobenzaldehyde**. The following PPE is mandatory.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with side shields or Goggles	Must be worn at all times in the laboratory and conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards[4][5].
Face Protection	Face Shield	Recommended when there is a risk of splashing or dust generation[5][6].
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are suitable[5][6]. Gloves must be inspected for integrity before each use and disposed of properly after handling[5].
Body Protection	Laboratory Coat	Should be fully buttoned to provide a barrier against accidental contact[5].
Respiratory Protection	Dust mask or respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if ventilation is inadequate or if there is a risk of inhaling dust[4][5][6].

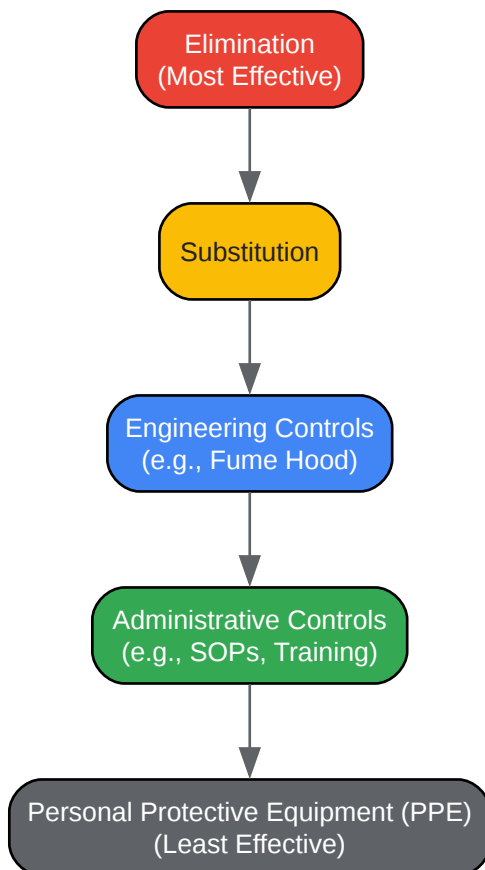
Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **3-Fluoro-5-nitrobenzaldehyde** from preparation to disposal.

Safe Handling Workflow for 3-Fluoro-5-nitrobenzaldehyde



Hierarchy of Controls for Handling Hazardous Chemicals



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